

# Protocol for dissolving and storing Avridine for cell culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avridine

Cat. No.: B1665853

[Get Quote](#)

## Application Notes and Protocols for Avridine in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Avridine** (also known as CP-20961; N,N-Dioctadecyl-N',N'-bis(2-hydroxyethyl)propanediamine) is a synthetic lipophilic diamine with potent immunomodulatory and adjuvant properties. It is recognized for its capacity to induce interferon (IFN) and stimulate various components of the innate and adaptive immune systems, including macrophages and Natural Killer (NK) cells. These characteristics make **Avridine** a compound of significant interest for research in virology, oncology, and immunology. This document provides a detailed protocol for the proper dissolution and storage of **Avridine** for use in cell culture applications.

### Chemical Properties

A summary of the key chemical properties of **Avridine** is provided in the table below.

Property	Value
CAS Number	35607-20-6
Molecular Formula	C <sub>43</sub> H <sub>90</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	667.19 g/mol
Appearance	White to off-white powder
Solubility	DMSO: ≥5 mg/mL (with warming)
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month

## Experimental Protocols

### Materials

- **Avridine** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, pyrogen-free polypropylene microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Water bath or heat block
- Vortex mixer
- Cell culture medium appropriate for the cell line of interest
- Sterile, tissue culture-treated plates or flasks
- Cells for treatment (e.g., peripheral blood mononuclear cells (PBMCs), macrophage cell lines like RAW 264.7, or other relevant cell lines)

### Preparation of Avridine Stock Solution (10 mg/mL)

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **Avridine** powder. For a 10 mg/mL stock solution, weigh 10 mg of **Avridine**.
- Dissolution:
  - Transfer the weighed **Avridine** powder into a sterile polypropylene microcentrifuge tube.
  - Add the appropriate volume of cell culture grade DMSO to achieve a final concentration of 10 mg/mL (e.g., add 1 mL of DMSO to 10 mg of **Avridine**).
  - To facilitate dissolution, warm the solution to 60-80°C for 5-10 minutes.<sup>[1]</sup> Intermittent vortexing during warming will aid in complete solubilization.
  - Ensure the powder is completely dissolved and the solution is clear before proceeding.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

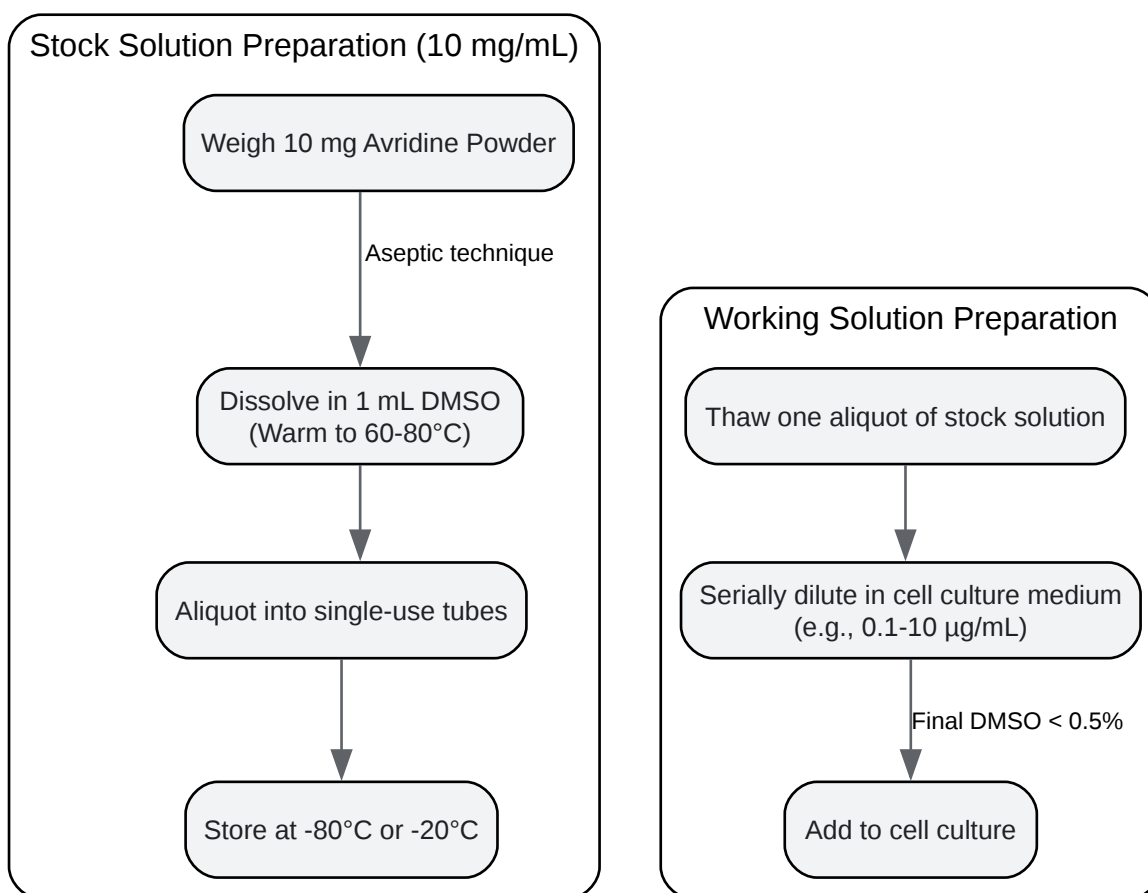
## Preparation of Working Solutions

- Thawing: Thaw a single aliquot of the **Avridine** stock solution at room temperature.
- Dilution:
  - Before use, briefly vortex the thawed stock solution.
  - Prepare a fresh working solution by diluting the stock solution in pre-warmed complete cell culture medium to the desired final concentration.

- It is recommended to perform serial dilutions to achieve the final low concentrations required for cell treatment.
- Note on Concentration: The optimal working concentration of **Avridine** can vary depending on the cell type and the experimental objective. Based on the activity of other acridine derivatives, a starting concentration range of 0.1 µg/mL to 10 µg/mL is recommended for initial dose-response experiments.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5% (v/v). Include a vehicle control (medium with the same final concentration of DMSO) in all experiments.

## Experimental Workflow

### Experimental Workflow for Avridine Preparation

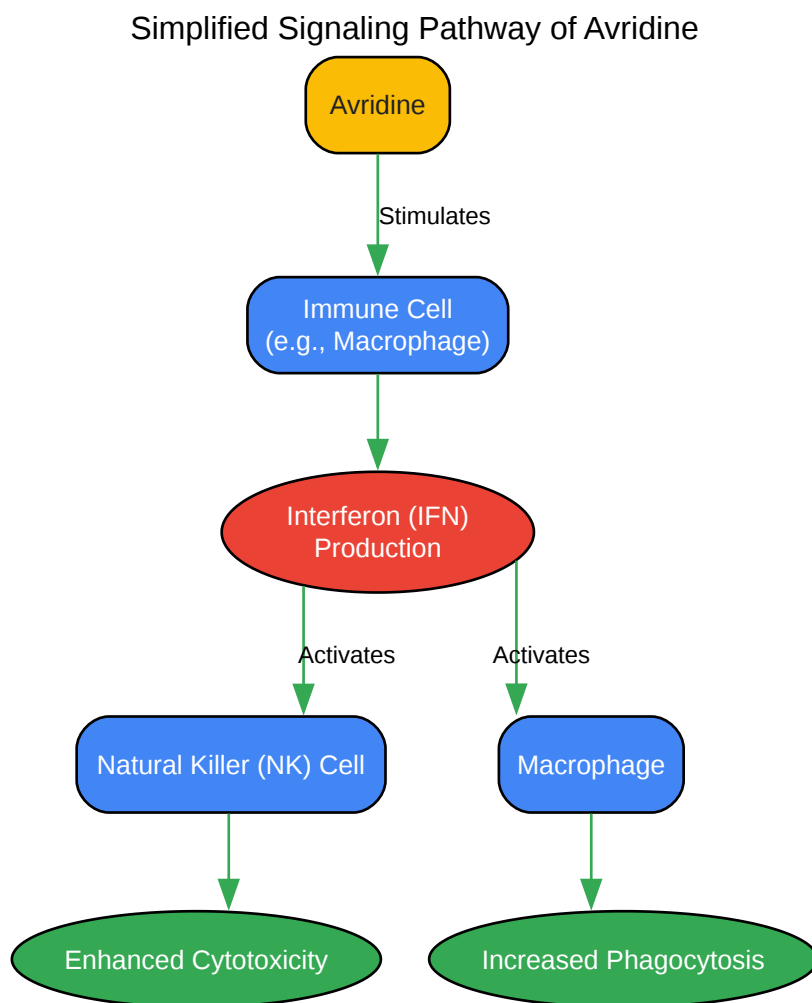


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Avridine** stock and working solutions.

## Signaling Pathway

**Avridine** acts as an immunomodulator, primarily by inducing the production of interferon. This subsequently leads to the activation of downstream effector cells of the innate immune system.



[Click to download full resolution via product page](#)

Caption: **Avridine** stimulates immune cells to produce interferon, activating NK cells and macrophages.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Interferon induction under in vitro conditions] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Protocol for dissolving and storing Avridine for cell culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665853#protocol-for-dissolving-and-storing-avridine-for-cell-culture]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)